

Synthesis of Sulfamerazine-13C6: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sulfamerazine-13C6

Cat. No.: B1513439

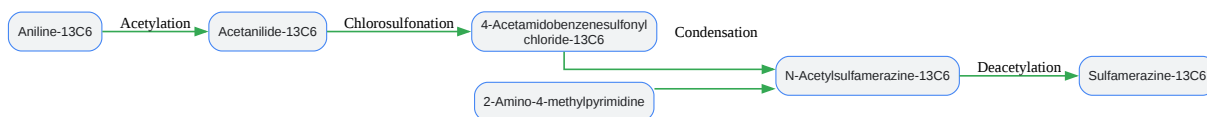
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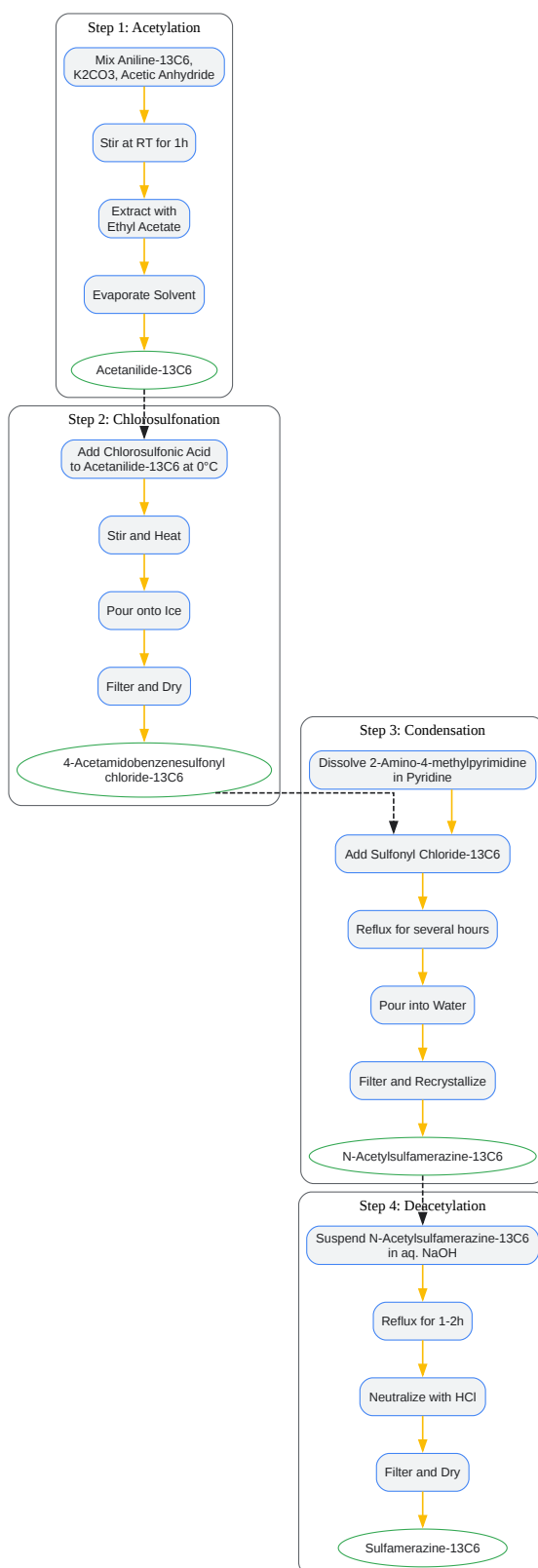
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic pathway for producing **Sulfamerazine-13C6**, a stable isotope-labeled internal standard crucial for pharmacokinetic and metabolic studies. The synthesis involves a multi-step process commencing with commercially available 13C-labeled aniline, followed by acetylation, chlorosulfonation, condensation, and a final deacetylation step. This document outlines the detailed experimental protocols, presents quantitative data in a structured format, and includes visualizations of the synthetic workflow.

I. Synthetic Pathway Overview

The synthesis of **Sulfamerazine-13C6** originates from aniline-13C6, which undergoes a four-step transformation to yield the final product. The core of this process is the formation of a sulfonamide bond between a 13C-labeled phenylsulfonyl group and the amino group of 2-amino-4-methylpyrimidine. An acetyl protecting group is utilized for the aniline nitrogen to direct the chlorosulfonation and is subsequently removed in the final step.





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